sitravatinib overall survival results phase 3 SAPPHIRE

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Compound Focus: Sitravatinib

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SAPPHIRE Trial Overview and Final Outcome

The table below summarizes the key design features and the final outcome of the Phase 3 SAPPHIRE trial.

Trial Aspect	Details
ClinicalTrials.gov Identifier	NCT03906071 [1]
Patient Population	Advanced non-squamous NSCLC patients who had progressed after prior platinum-based chemotherapy **and** an immune checkpoint inhibitor [1] [2]

| **Study Arms** | • **Experimental: Sitravatinib** + Nivolumab • **Control:** Docetaxel [1] [3] | | **Primary Endpoint** | Overall Survival (OS) [1] [2] | | **Final Outcome** | **Did not meet** primary endpoint of OS [2] [3] | | **Announcement Date** | May 24, 2023 [2] |

Sitravatinib's Mechanism of Action and Rationale for SAPPHIRE

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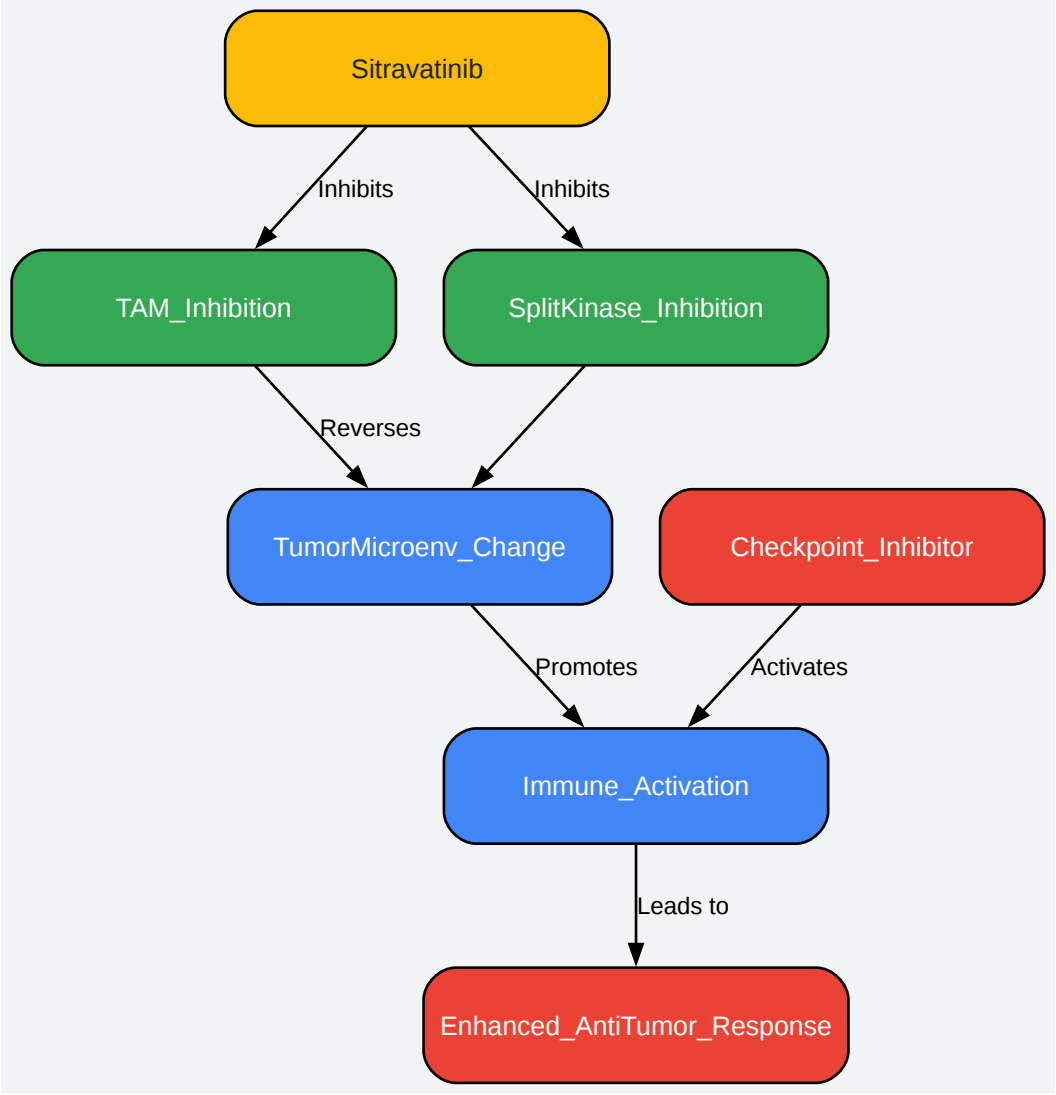
Sitravatinib is an oral, spectrum-selective tyrosine kinase inhibitor that targets a broad range of receptor tyrosine kinases (RTKs) [4]. Key targets include:

- **TAM family** (TYRO3, AXL, MERTK)
- **Split family** (VEGFR2, KIT, PDGFR)
- **Other RTKs** (RET, MET) [4] [1] [2]

The scientific rationale for combining **sitravatinib** with nivolumab (an anti-PD-1 antibody) was based on its potential to reverse an immunosuppressive tumor microenvironment [2]. Preclinical data suggested that inhibiting TAM and split family RTKs could:

- Enhance antigen-specific T-cell responses
- Expand dendritic cell-dependent antigen presentation
- Overcome resistance to prior checkpoint inhibitor therapy [1] [2]



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Prior Clinical Data and Development Path

The SAPPHIRE trial was preceded by earlier-phase studies that informed its design. The table below summarizes key efficacy and safety findings from a first-in-human Phase 1/1b study (NCT02219711).

Study Aspect	Phase 1/1b Results (NCT02219711)
Recommended Phase 2 Dose	120 mg once daily (established based on cumulative tolerability data) [4]
Most Common Treatment-Related Adverse Events (TRAEs)	Diarrhea, Fatigue, Hypertension, Nausea [4]
Grade ≥ 3 TRAEs	Occurred in 53.4% of patients (103/193) [4]
Objective Response Rate (ORR) in Phase 1b	11.8% across all patients [4]
ORR in NSCLC subgroup	13.2% [4]
ORR in CPI-experienced NSCLC	4.2% (exploratory analysis) [4]

The final outcome of the SAPPHIRE study indicates that this particular approach in the defined patient population was not successful, despite a scientifically sound rationale [2] [3].

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